

Technical Guide for CAS Number 3426-08-2

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Compound of Interest

Compound Name: Prozapine

Cat. No.: B1201912

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A comprehensive review of the available scientific literature and chemical databases did not yield any specific information for the compound associated with CAS number 3426-08-2. This suggests that the provided CAS number may be incorrect, obsolete, or corresponds to a substance that is not well-documented in publicly accessible resources.

To demonstrate the structure and content of the requested in-depth technical guide, this document will provide a comprehensive overview of a well-characterized compound, Caffeine (CAS Number: 58-08-2), following the specified formatting and content requirements.

Technical Guide: Caffeine (CAS: 58-08-2)

This guide provides an in-depth overview of the chemical and physical properties, safety information, and biological activity of Caffeine, a well-known central nervous system stimulant.

Chemical and Physical Properties

Caffeine is a purine alkaloid and a trimethylxanthine.^[1] Its chemical and physical properties are summarized in the table below.

Property	Value	Unit	Source
Molecular Formula	C ₈ H ₁₀ N ₄ O ₂	-	[1] [2] [3] [4]
Molecular Weight	194.19	g/mol	[2] [3] [4]
Melting Point	234-236.5	°C	
Boiling Point	178 (sublimes)	°C	[2] [4]
Density	1.23	g/cm ³	[2]
Appearance	White crystalline powder or crystals	-	[4]
Water Solubility (log ₁₀ WS)	-1.03 to -0.88	mol/L	[3]
Octanol/Water Partition Coefficient (logP _{oct/wat})	-1.029	-	[3]

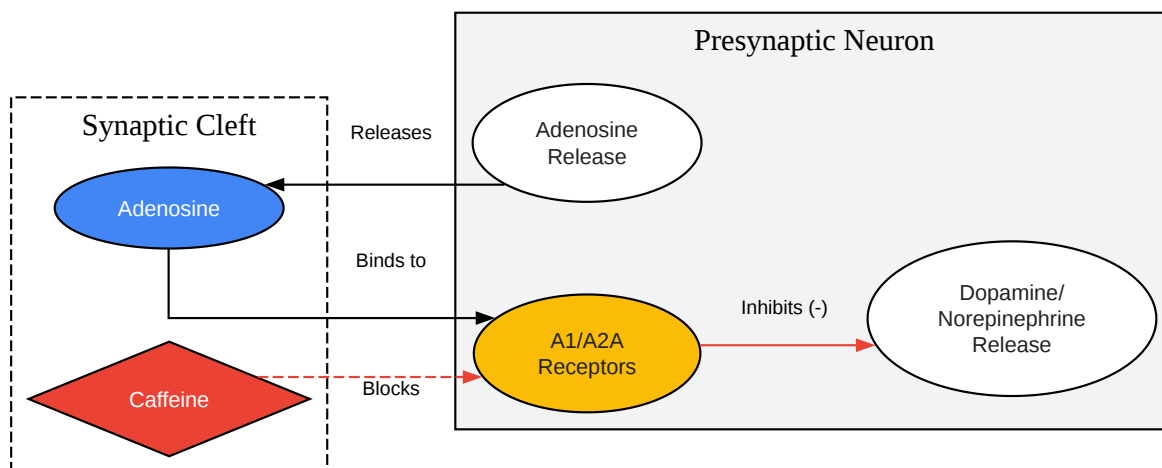
Safety and Handling

Caffeine is generally considered safe for consumption in moderate amounts but can be harmful in high doses. The safety data for Caffeine is summarized below.

Hazard Information	Details
GHS Classification	Not a hazardous substance or mixture according to the Globally Harmonized System (GHS).
Precautionary Statements	P273: Avoid release to the environment. P501: Dispose of contents/container to an approved waste disposal plant.[5]
Personal Protective Equipment	Wear safety goggles, protective gloves, and use local exhaust to avoid inhalation of dust.
First Aid Measures	After inhalation: fresh air. In case of skin contact: Rinse skin with water/shower. After eye contact: rinse out with plenty of water. After swallowing: make victim drink water (two glasses at most). Consult a doctor if feeling unwell.[5]
Extinguishing Media	Use extinguishing measures that are appropriate to local circumstances and the surrounding environment.[5]

Biological Activity and Signaling Pathways

Caffeine's primary mechanism of action is as an antagonist of adenosine receptors in the central nervous system.[1] By blocking adenosine, which promotes relaxation and sleepiness, caffeine leads to increased neuronal firing and the release of neurotransmitters like dopamine and norepinephrine, resulting in its stimulant effects.



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Caffeine's antagonism of adenosine receptors.

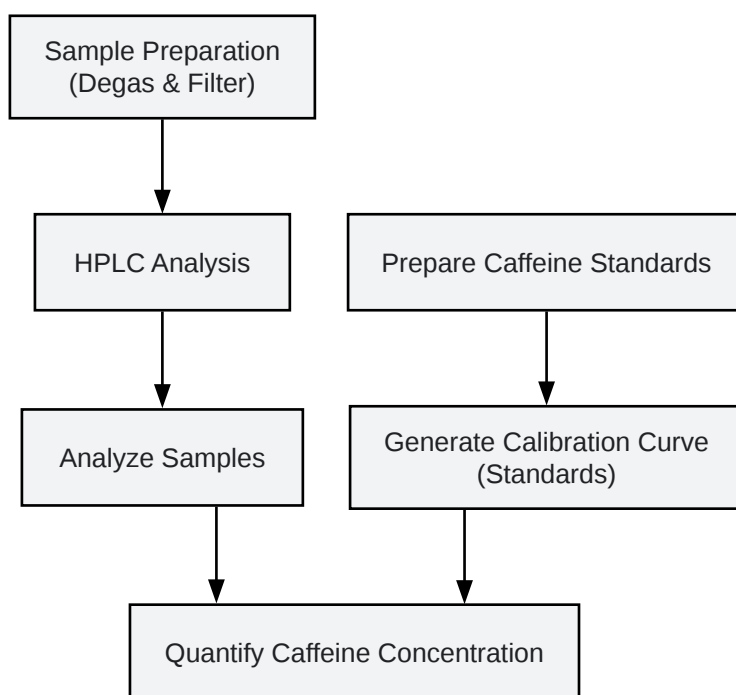
Experimental Protocols

a. Quantification of Caffeine in Beverages by High-Performance Liquid Chromatography (HPLC)

This protocol describes a general method for determining the concentration of caffeine in a liquid sample.

- Sample Preparation:
 - Degas carbonated beverages using an ultrasonic bath for 15 minutes.
 - Filter all samples through a 0.45 μm syringe filter to remove particulate matter.
 - Prepare a series of caffeine standards of known concentrations in deionized water.
- HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μm).
 - Mobile Phase: A mixture of water, methanol, and acetic acid (e.g., 70:29:1 v/v/v).

- Flow Rate: 1.0 mL/min.
- Detection: UV detector at 273 nm.
- Injection Volume: 20 μ L.
- Procedure:
 - Inject the standard solutions to generate a calibration curve (peak area vs. concentration).
 - Inject the prepared beverage samples.
 - Quantify the caffeine concentration in the samples by comparing their peak areas to the calibration curve.



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Workflow for HPLC quantification of caffeine.

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